

CAS number and molecular structure of Pyridine-3-azo-p-dimethylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pyridine-3-azo-p-dimethylaniline**

Cat. No.: **B085561**

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In-Depth Technical Guide: Pyridine-3-azo-p-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

Chemical Name: **Pyridine-3-azo-p-dimethylaniline** CAS Number: 156-25-2 Molecular

Formula: $C_{13}H_{14}N_4$ Molecular Weight: 226.28 g/mol Synonyms: 3-((4-

(Dimethylamino)phenyl)azo)pyridine, N,N-dimethyl-4-(pyridin-3-ylazo)aniline

Molecular Structure

Caption: Molecular structure of **Pyridine-3-azo-p-dimethylaniline**.

Physicochemical and Biological Data

Limited quantitative data is available for **Pyridine-3-azo-p-dimethylaniline**. The following table summarizes the available information. For comparison, data for the isomeric Pyridine-2-azo-p-dimethylaniline is also provided where available.

Property	Pyridine-3-azo-p-dimethylaniline	Pyridine-2-azo-p-dimethylaniline
CAS Number	156-25-2	13103-75-8 [1]
Molecular Formula	C ₁₃ H ₁₄ N ₄	C ₁₃ H ₁₄ N ₄ [1]
Molecular Weight	226.28	226.28 [1]
Appearance	Not Reported	Orange to Amber to Dark red powder to crystal [1] [2]
Melting Point	Not Reported	110.0 to 114.0 °C [2]
Purity	Not Reported	>98.0% (T)(HPLC) [1] [2]
Carcinogenic Activity	Tested, found to be less active than other analogs in one study.	Not explicitly reported, but related compounds have been studied for carcinogenicity.

Experimental Protocols

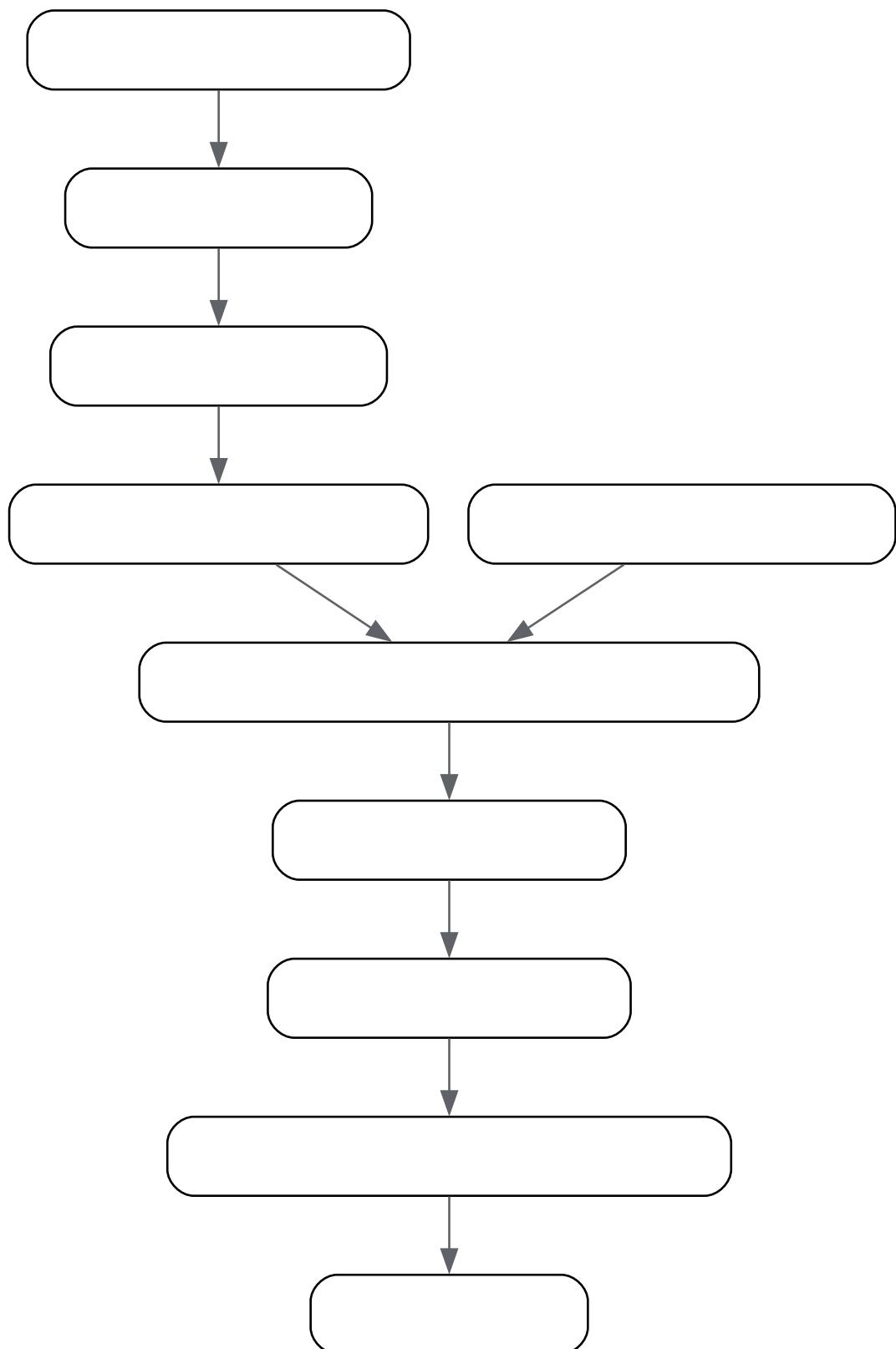
Synthesis of Pyridine-3-azo-p-dimethylaniline

The synthesis of **Pyridine-3-azo-p-dimethylaniline** is achieved through the diazotization of 3-aminopyridine followed by an azo coupling reaction with N,N-dimethylaniline.[\[3\]](#) While a detailed experimental protocol for this specific isomer is not extensively documented in the original literature, a general procedure can be outlined based on standard methods for azo dye synthesis.

Reaction Scheme:

- **Diazotization of 3-Aminopyridine:** 3-Aminopyridine is treated with a source of nitrous acid, typically generated *in situ* from sodium nitrite and a strong acid (e.g., hydrochloric acid), at low temperatures (0-5 °C) to form the corresponding diazonium salt.
- **Azo Coupling:** The resulting diazonium salt solution is then added to a solution of N,N-dimethylaniline, which acts as the coupling component. The coupling reaction is typically carried out in a weakly acidic to neutral medium.

Illustrative Experimental Workflow:

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Caption: General workflow for the synthesis of **Pyridine-3-azo-p-dimethylaniline**.

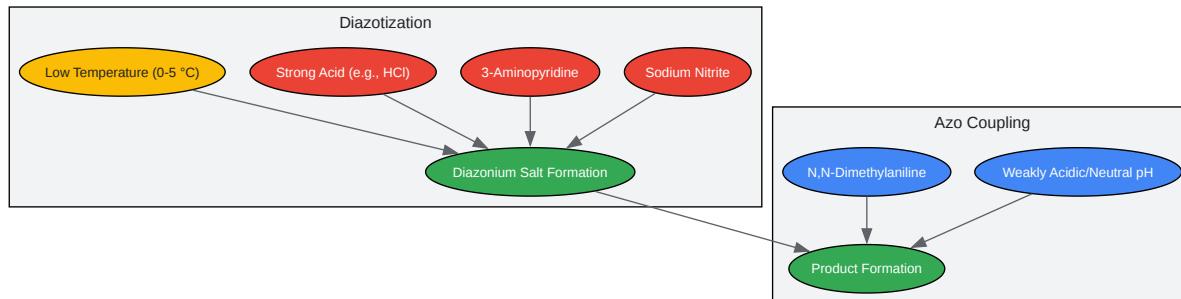
Biological Activity and Signaling Pathways

The biological activity of **Pyridine-3-azo-p-dimethylaniline** has not been extensively studied. Early research into the carcinogenic potential of heterocyclic analogs of p-dimethylaminoazobenzene included the testing of related compounds. Specifically, a study on the effects of methyl groups in the pyridine ring of such analogs was conducted.^[4] However, detailed results for **Pyridine-3-azo-p-dimethylaniline** itself are sparse. A related compound, pyridine-1-oxide-3-azo-p-dimethylaniline, was found to be less active in inducing tumors in rats compared to other analogs tested in the same study.

Due to the limited research on this specific compound, there is currently no information available regarding its interaction with specific signaling pathways in biological systems. Further investigation is required to elucidate any potential pharmacological or toxicological mechanisms of action.

Logical Relationships in Synthesis

The synthesis of **Pyridine-3-azo-p-dimethylaniline** is a classic example of an electrophilic aromatic substitution reaction, where the diazonium ion acts as the electrophile and the electron-rich dimethylaniline is the nucleophile. The success of the reaction is dependent on several key factors.

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Caption: Key factors influencing the synthesis of **Pyridine-3-azo-p-dimethylaniline**.

In summary, while the existence and a general synthetic route for **Pyridine-3-azo-p-dimethylaniline** are documented, there is a notable lack of in-depth experimental and biological data in the publicly available literature. This presents an opportunity for further research to characterize this compound more thoroughly and to explore its potential biological activities.

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- To cite this document: BenchChem. [CAS number and molecular structure of Pyridine-3-azo-p-dimethylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085561#cas-number-and-molecular-structure-of-pyridine-3-azo-p-dimethylaniline]

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